

Essential Safety and Operational Guide for Handling C.I. Acid Brown 75

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *C.I. Acid brown 75*

Cat. No.: *B12364392*

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For researchers, scientists, and drug development professionals, the safe handling of chemicals is paramount. This guide provides immediate and essential safety and logistical information for **C.I. Acid Brown 75**, including personal protective equipment (PPE) protocols, emergency procedures, and disposal plans.

Chemical and Physical Properties

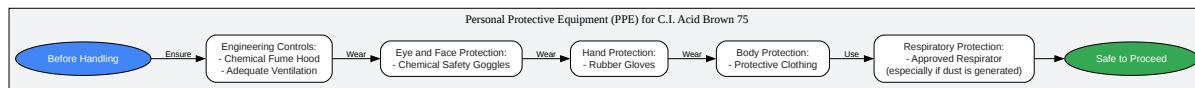
A summary of the key quantitative data for **C.I. Acid Brown 75** is presented below. This information is critical for safe handling and experimental planning.

Property	Value
Chemical Formula	C28H15N9Na2O16S2 ^[1] or C10H9NO7S2 ^{[2][3]} ^[4]
Molecular Weight	843.58 g/mol ^[1] or 319.311 g/mol ^{[2][3][4]}
CAS Number	8011-86-7 ^{[1][2][3]}
Appearance	Brown powder ^{[1][5]}
Odor	Odorless ^[1]
pH	7.5 ^[1]
Water Solubility	Approx. 90.9 g/L at 20°C ^[2]
Vapor Pressure	Negligible ^[1]

Note: Discrepancies in chemical formula and molecular weight exist across different sources. It is advisable to consult the specific product's safety data sheet.

Personal Protective Equipment (PPE) Protocol

Strict adherence to the following PPE protocol is mandatory when handling **C.I. Acid Brown 75** to minimize exposure and ensure personal safety.

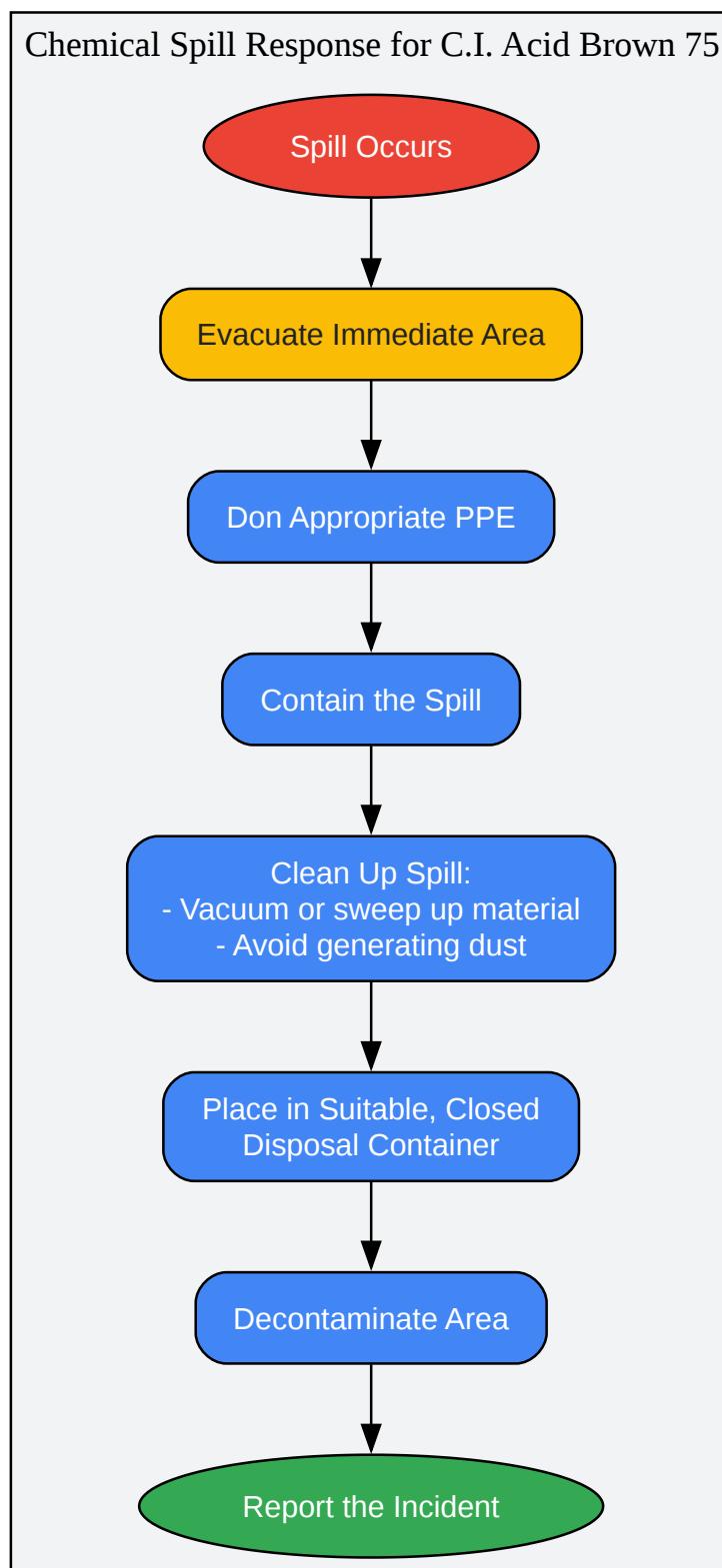


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Caption: Step-by-step personal protective equipment (PPE) procedure for handling **C.I. Acid Brown 75**.

Emergency Procedures: Chemical Spill Workflow

In the event of a chemical spill, a prompt and systematic response is crucial to contain the material and prevent exposure.



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Caption: Logical workflow for handling a chemical spill of **C.I. Acid Brown 75**.

Handling, Storage, and Disposal Plan

Handling:

- Always use **C.I. Acid Brown 75** within a chemical fume hood to control airborne levels.[\[1\]](#)
- Avoid generating dust during handling.[\[1\]](#)
- Wash hands thoroughly after handling the substance.[\[1\]](#)
- Contaminated clothing should be removed and washed before reuse.[\[1\]](#)
- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Do not ingest or inhale the powder.[\[1\]](#)
- Ensure an eyewash station and safety shower are readily accessible.[\[1\]](#)

Storage:

- Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[5\]](#)
- Keep containers tightly closed and store in light-resistant containers.[\[1\]](#)
- Keep away from incompatible materials such as strong oxidizing and reducing agents.[\[1\]](#)

Disposal:

- Waste disposal methods must be in accordance with federal, state, and local regulations.[\[1\]](#)
- Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste.[\[1\]](#)
- Collect waste in separate, suitable, and closed containers for disposal.[\[3\]](#)[\[6\]](#)
- Do not dispose of hazardous chemicals in the sink or regular trash.[\[7\]](#)
- Ensure waste containers are properly labeled as "HAZARDOUS WASTE" and include the chemical name and composition.[\[6\]](#)

First Aid Measures

Immediate first aid is critical in the event of exposure.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [1] Seek immediate medical attention. [1]
Skin Contact	Remove contaminated clothing. [1] Flush skin with plenty of soap and water. [1] If irritation develops or persists, get medical aid. [1]
Ingestion	If the victim is conscious and alert, give 2-4 cupfuls of milk or water. [1] Do not induce vomiting. [2] Never give anything by mouth to an unconscious person. [2] [3] Seek immediate medical attention. [1]
Inhalation	Remove from exposure to fresh air immediately. [1] If not breathing, give artificial respiration. [1] If breathing is difficult, give oxygen. [1] Seek immediate medical attention. [1]

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling C.I. Acid Brown 75]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12364392#personal-protective-equipment-for-handling-c-i-acid-brown-75>]

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